

An In-depth Technical Guide to the Chemical Composition of Flammacerium

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Compound of Interest

Compound Name: *Flammacerium*

Cat. No.: *B158992*

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This technical guide provides a comprehensive overview of the chemical composition of **Flammacerium**, a topical cream used in the management of severe burns. The document details the active and inactive ingredients, their quantitative composition, and the underlying mechanisms of action. Furthermore, it outlines experimental methodologies for the analysis of its principal components and includes visualizations of key biological pathways.

Core Chemical Composition

Flammacerium is a complex, semi-solid oil-in-water emulsion. Its therapeutic efficacy is derived from the synergistic action of its two active pharmaceutical ingredients (APIs), silver sulfadiazine and cerium nitrate, suspended in a hydrophilic cream base.

Active Pharmaceutical Ingredients

The primary active components of **Flammacerium** are silver sulfadiazine, a well-established antibacterial agent, and cerium nitrate, which aids in eschar formation and modulates the inflammatory response.^{[1][2]}

- Silver Sulfadiazine (1% w/w): This compound combines the antimicrobial properties of silver ions with the bacteriostatic action of a sulfonamide antibiotic.^[1]
- Cerium Nitrate (2.2% w/w): This inorganic salt plays a crucial role in the therapeutic effect of **Flammacerium** by forming a protective, leathery eschar over the burn wound.^[1]

Inactive Ingredients (Excipients)

The cream base of **Flammacerium** is composed of several excipients that ensure the stability, bioavailability, and appropriate physical properties of the formulation. A product information leaflet for **Flammacerium** provides a complete quantitative breakdown of all its components.[\[3\]](#)

Quantitative Data Presentation

The following tables summarize the quantitative composition and key chemical properties of the active and inactive ingredients in **Flammacerium**.

Table 1: Quantitative Composition of **Flammacerium** Cream[\[3\]](#)

Component	Concentration (g per 100g of cream)
Active Ingredients	
Silver Sulfadiazine	1.0
Cerium Nitrate	2.2
Inactive Ingredients	
Liquid Paraffin	20.0
Purified Water	20.0
Propylene Glycol	7.0
Cetyl Alcohol	4.0
Glyceryl Monostearate	4.0
Polysorbate 60	1.0
Polysorbate 80	1.0

Table 2: Chemical Properties of Active Ingredients

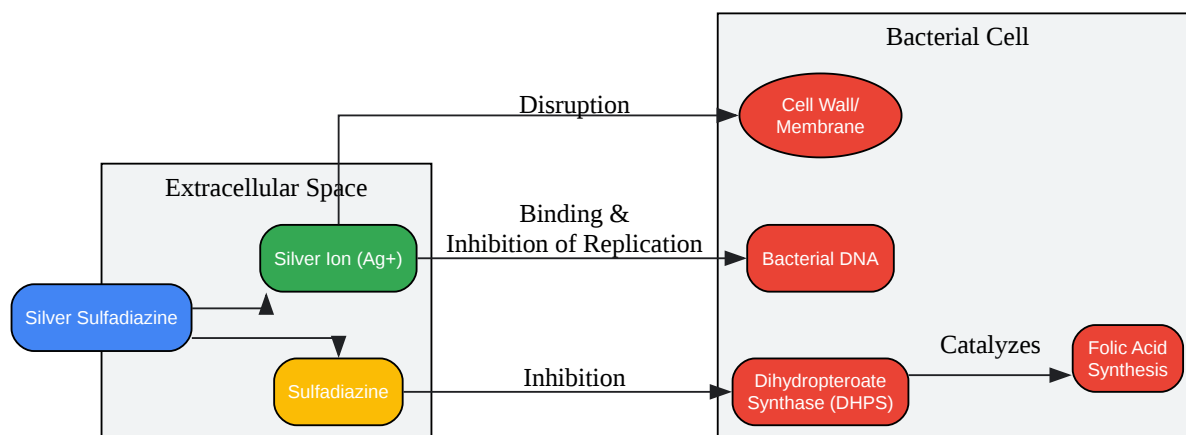
Ingredient	Chemical Formula	Molecular Weight (g/mol)
Silver Sulfadiazine	$C_{10}H_9AgN_4O_2S$	357.14
Cerium Nitrate Hexahydrate	$Ce(NO_3)_3 \cdot 6H_2O$	434.22

Signaling Pathways and Mechanisms of Action

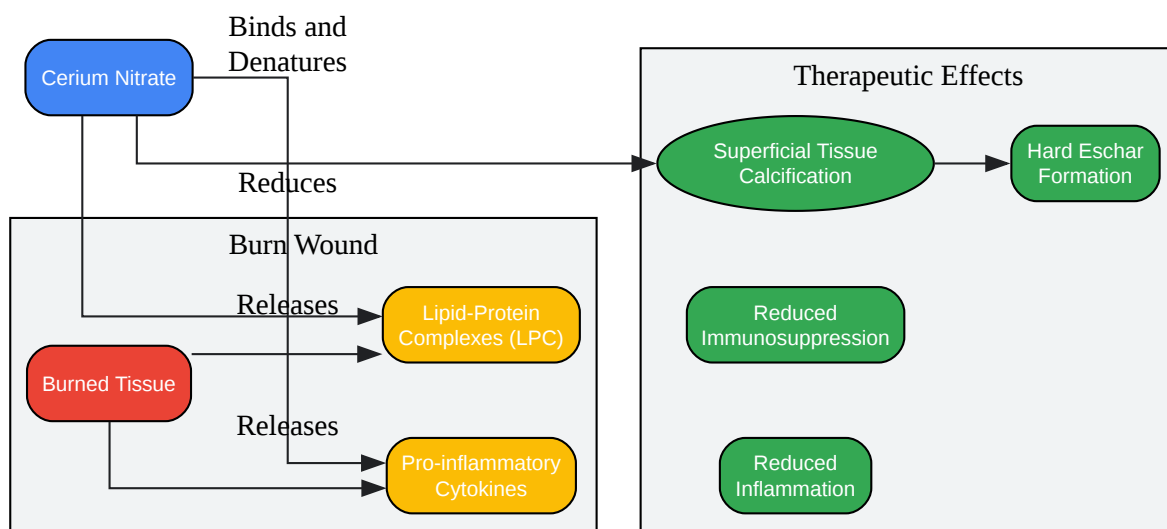
The therapeutic effect of **Flammacerium** is multifactorial, arising from the distinct and synergistic actions of its active components.

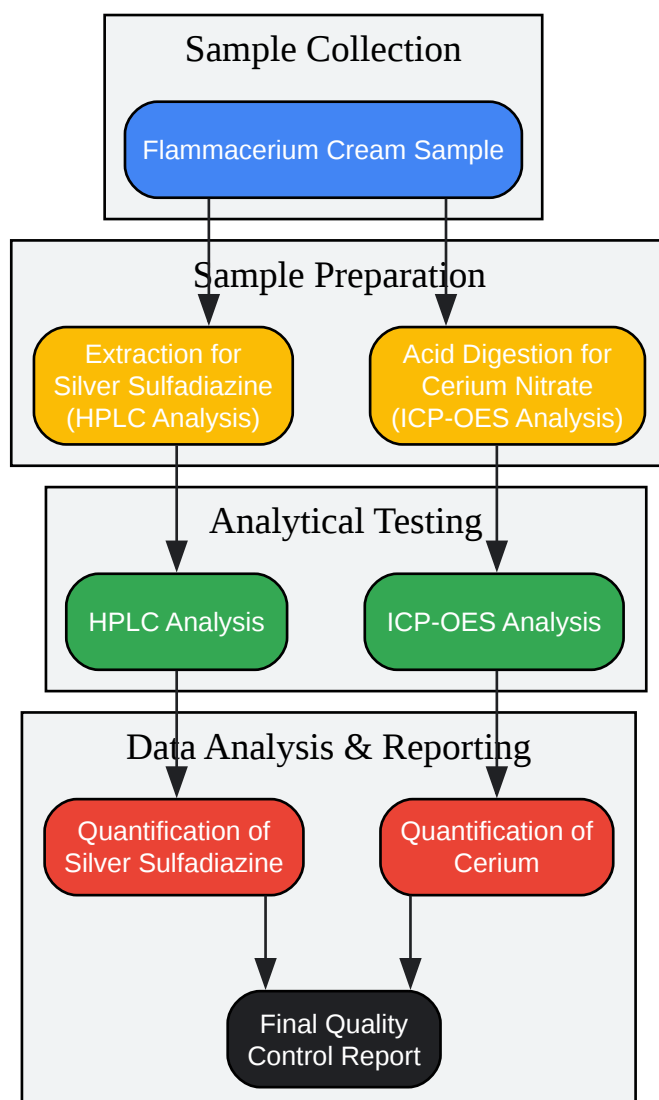
Antimicrobial Action of Silver Sulfadiazine

Silver sulfadiazine exerts a broad-spectrum antimicrobial effect through a dual mechanism. The silver ions disrupt the bacterial cell membrane and wall, and upon entering the cell, they bind to DNA and essential proteins, leading to cell death. Concurrently, the sulfadiazine moiety acts as a competitive inhibitor of dihydropteroate synthase, an enzyme crucial for bacterial folic acid synthesis, thereby inhibiting bacterial growth.



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References

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